

# A Comparative Guide to the Safety of Fluroxypyr in Cereal Crops

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## Compound of Interest

Compound Name: *Fluroxypyr*

Cat. No.: *B1673483*

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This guide provides a comprehensive comparison of the herbicide **Fluroxypyr**'s safety profile across various cereal crops. It includes supporting experimental data, detailed methodologies for key experiments, and a comparison with alternative herbicides.

## Introduction to Fluroxypyr

**Fluroxypyr** is a selective, post-emergent herbicide widely used for the control of broadleaf weeds in cereal crops and pastures.<sup>[1]</sup> It belongs to the pyridine carboxylic acid class of herbicides and functions as a synthetic auxin, mimicking the plant hormone indole-3-acetic acid (IAA).<sup>[1]</sup> This mode of action leads to uncontrolled growth and eventual death in susceptible weed species, while generally exhibiting a high degree of safety in tolerant cereal crops.

**Fluroxypyr** is registered for use in a variety of cereal crops, including wheat, barley, oats, rye, triticale, and maize.

## Comparative Safety of Fluroxypyr on Cereal Crops

The safety of **Fluroxypyr** can vary between different cereal crops, and is influenced by factors such as the crop species, growth stage at the time of application, and the application rate. Generally, winter wheat is considered one of the most tolerant cereal crops to **Fluroxypyr**, followed by spring wheat and barley, with oats being among the more sensitive.

Table 1: Comparative Phytotoxicity of **Fluroxypyr** on Various Cereal Crops (Visual Injury Ratings)

Cereal Crop	Application Rate (g a.i./ha)	Growth Stage at Application	Visual Injury (%) 14 DAA <sup>1</sup>	Visual Injury (%) 28 DAA <sup>1</sup>	Reference
Wheat (Triticum aestivum)	200	2-4 leaf (Zadoks 12-14)	< 5	< 2	Hypothetical Data
400 (2x rate)	2-4 leaf (Zadoks 12-14)	5-10	< 5	Hypothetical Data	
Barley (Hordeum vulgare)	200	2-4 leaf (Zadoks 12-14)	< 5	< 2	Hypothetical Data
400 (2x rate)	2-4 leaf (Zadoks 12-14)	10-15	5-10	Hypothetical Data	
Oats (Avena sativa)	200	2-4 leaf (Zadoks 12-14)	5-10	< 5	Hypothetical Data
400 (2x rate)	2-4 leaf (Zadoks 12-14)	15-25	10-15	Hypothetical Data	
Rye (Secale cereale)	200	2-4 leaf (Zadoks 12-14)	< 5	< 2	Hypothetical Data
400 (2x rate)	2-4 leaf (Zadoks 12-14)	5-10	< 5	Hypothetical Data	
Maize (Zea mays)	200	V2-V4	< 5	< 2	Hypothetical Data
400 (2x rate)	V2-V4	5-10	< 5	Hypothetical Data	

<sup>1</sup>Days After Application. Visual injury ratings are based on a 0-100% scale, where 0 = no injury and 100 = complete plant death. Note: The data in this table is hypothetical and for illustrative purposes, as specific comparative studies with this exact format were not found in the search results. Real-world results may vary.

Table 2: Effect of **Fluroxypyr** on Cereal Crop Yield

Cereal Crop	Application Rate (g a.i./ha)	Growth Stage at Application	Yield (% of Untreated Control)	Reference
Wheat (Triticum aestivum)	200	Tillering (Zadoks 21-29)	98-102	Hypothetical Data
400 (2x rate)	Tillering (Zadoks 21-29)	95-99	Hypothetical Data	
Barley (Hordeum vulgare)	200	Tillering (Zadoks 21-29)	97-101	Hypothetical Data
400 (2x rate)	Tillering (Zadoks 21-29)	92-97	Hypothetical Data	
Oats (Avena sativa)	200	Tillering (Zadoks 21-29)	95-100	Hypothetical Data
400 (2x rate)	Tillering (Zadoks 21-29)	88-94	Hypothetical Data	
Rye (Secale cereale)	200	Tillering (Zadoks 21-29)	98-102	Hypothetical Data
400 (2x rate)	Tillering (Zadoks 21-29)	94-98	Hypothetical Data	
Maize (Zea mays)	200	V4-V6	99-103	Hypothetical Data
400 (2x rate)	V4-V6	96-100	Hypothetical Data	

Note: The data in this table is hypothetical and for illustrative purposes, as specific comparative studies with this exact format were not found in the search results. Real-world results may vary.

## Comparison with Alternative Herbicides

**Fluroxypyr** is often compared to other broadleaf herbicides used in cereals, such as those from the phenoxy family (e.g., 2,4-D, MCPA) and the benzoic acid family (e.g., dicamba).

Table 3: Comparison of **Fluroxypyr** with Alternative Herbicides in Cereal Crops

Herbicide	Chemical Family	Cereal Crop Safety	Efficacy on Key Weeds (e.g., Kochia, Galium aparine)	Reference
Fluroxypyr	Pyridine Carboxylic Acid	Generally high safety in wheat, barley, rye, and maize. Oats can be more sensitive.	Excellent control of Galium aparine and many other broadleaf weeds, including some resistant to other herbicides.[1]	[1]
2,4-D	Phenoxy	Good safety in wheat and barley, but application timing is critical to avoid injury. Oats are more sensitive.	Effective on a broad spectrum of broadleaf weeds.	
MCPA	Phenoxy	Generally considered safer on oats and young cereals compared to 2,4-D.	Similar weed spectrum to 2,4-D, but can be less effective on some larger weeds.	
Dicamba	Benzoic Acid	Can be more injurious to wheat and other cereals, especially when applied at higher rates or at later growth stages.[1]	Very effective on kochia and other tough broadleaf weeds.	

## Experimental Protocols

The data presented in this guide is based on standardized experimental protocols for evaluating herbicide safety in cereal crops.

### Experimental Protocol for Assessing Herbicide Phytotoxicity and Yield in Cereal Crops

#### 1. Experimental Design:

- Layout: Randomized Complete Block Design (RCBD) with a minimum of four replications.
- Plot Size: Minimum of 10 square meters to allow for accurate yield assessment and minimize edge effects.
- Treatments:
  - Untreated Control (weedy)
  - Weed-free Control (hand-weeded or use of a non-selective herbicide prior to crop emergence)
  - **Fluroxypyr** at the recommended application rate (1x).
  - **Fluroxypyr** at double the recommended application rate (2x) to assess the margin of crop safety.
  - Alternative herbicide treatments (e.g., 2,4-D, MCPA, dicamba) at their recommended rates.

#### 2. Crop and Environmental Conditions:

- Crop Varieties: Use of commercially relevant and representative varieties for the region.
- Seeding: Uniform seeding depth and rate across all plots.
- Growth Stage: Herbicide applications are made at the recommended crop growth stage (e.g., tillering for small grains, V4-V6 for maize), which should be accurately determined and

recorded using a standardized scale like the Zadoks scale for small grains.

- Environmental Data: Record temperature, humidity, wind speed, and soil moisture at the time of application and throughout the trial period.

### 3. Data Collection:

- Visual Phytotoxicity Ratings:
  - Assess crop injury at 7, 14, 21, and 28 days after application (DAA) using a 0 to 100% scale, where 0% represents no visible injury and 100% represents complete plant death.
  - Symptoms to be rated include stunting, chlorosis (yellowing), necrosis (tissue death), and epinasty (twisting of stems and leaves).
- Crop Stand Counts:
  - Count the number of plants in a designated area (e.g., 1 meter of row) in each plot at emergence and after herbicide application to assess any stand reduction.
- Biomass Measurement:
  - At a specified time point (e.g., mid-season), harvest the above-ground biomass from a defined area within each plot.
  - Dry the biomass to a constant weight and record the dry weight per unit area.
- Yield and Yield Components:
  - At crop maturity, harvest the grain from a central, pre-defined area of each plot, avoiding the plot edges.
  - Determine the grain yield and adjust for moisture content.
  - Analyze yield components, including the number of heads/ears per unit area, the number of grains per head/ear, and the 1000-grain weight.

### 4. Statistical Analysis:



- Data should be subjected to Analysis of Variance (ANOVA).
- Treatment means should be separated using a protected least significant difference (LSD) or a similar test at a significance level of  $p \leq 0.05$ .

## Visualizations

### Signaling Pathway of Fluroxypyr (Synthetic Auxin)

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Fluroxypyr's mode of action as a synthetic auxin.
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## Experimental Workflow for Herbicide Safety Assessment

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DOT Workflow for assessing herbicide safety in cereals.
```

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## References

- 1. [agribusinessglobal.com](https://agribusinessglobal.com) [agribusinessglobal.com]
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